

Technical Guide: 5-(Acetylamino)-2-chlorobenzoic Acid (CAS 719282-11-8)

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Compound of Interest

Compound Name: 5-(Acetylamino)-2-chlorobenzoic acid

Cat. No.: B079557

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For Researchers, Scientists, and Drug Development Professionals

Introduction

5-(Acetylamino)-2-chlorobenzoic acid, also known as 5-acetamido-2-chlorobenzoic acid, is a chemical intermediate with applications in various fields of chemical synthesis.^[1] This document provides a concise technical overview of its known properties and applications, based on currently available data. It is intended for research and development purposes only and is not for diagnostic or therapeutic use.^{[2][3][4]}

Chemical and Physical Properties

Quantitative data for **5-(Acetylamino)-2-chlorobenzoic acid** is summarized in the table below. It is important to note that some of these values are calculated and may vary depending on the specific lot and analytical method.

Property	Value	Source
CAS Number	719282-11-8	[2][3]
Molecular Formula	C ₉ H ₈ ClNO ₃	[2][3]
Molecular Weight	213.62 g/mol	[2][3]
Density (calculated)	1.453 g/cm ³	[5]
Boiling Point (calculated)	453.034 °C at 760 mmHg	[5]
Flash Point (calculated)	227.787 °C	[5]
Refractive Index (calculated)	1.631	[5]

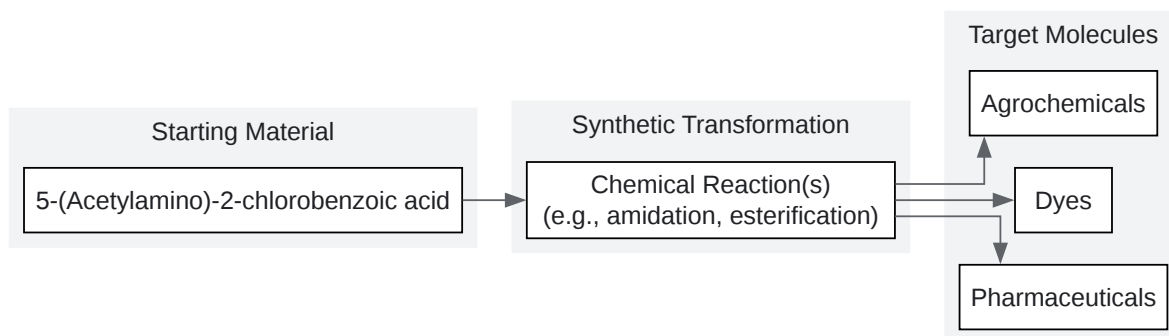
Applications in Synthesis

5-(Acetylamino)-2-chlorobenzoic acid is primarily utilized as a building block in the synthesis of more complex molecules.[1][6] Its chemical structure, featuring a carboxylic acid, a chloro substituent, and an acetylamino group, allows for a variety of chemical transformations.

Key Application Areas:

- **Pharmaceutical Intermediates:** It serves as a key starting material in the development of new pharmaceutical agents.[1][6] While specific drug candidates are not widely reported in the public domain, its structural motifs are relevant to the synthesis of anti-inflammatory and analgesic compounds.[6]
- **Dye and Agrochemical Production:** The compound is also used as an intermediate in the manufacturing of dyes and agrochemicals.[1]

The general workflow for its use as a synthetic intermediate is depicted below.



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Figure 1: General synthetic workflow utilizing **5-(Acetylamino)-2-chlorobenzoic acid**.

Experimental Protocols

Detailed, peer-reviewed experimental protocols for the synthesis or specific reactions of **5-(Acetylamino)-2-chlorobenzoic acid** are not readily available in the public domain.

Researchers should refer to general organic chemistry methodologies for reactions involving benzoic acids, anilines (after deprotection), and aryl chlorides. Standard laboratory safety precautions should be followed when handling this compound.

Biological Activity and Signaling Pathways

There is currently no specific, publicly available research detailing the biological activity or mechanism of action of **5-(Acetylamino)-2-chlorobenzoic acid** itself. Studies on structurally related compounds, such as other chlorobenzoic acid derivatives, suggest a wide range of potential biological effects, but these cannot be directly extrapolated to the title compound.^{[7][8]} As such, no signaling pathway diagrams can be provided for this specific molecule at this time.

Safety and Handling

This compound is intended for research use only. A comprehensive safety data sheet (SDS) should be consulted before handling. Standard laboratory personal protective equipment,

including gloves, safety glasses, and a lab coat, should be worn. Storage conditions are recommended between 0 and 8 °C.[1]

Conclusion

5-(Acetylamino)-2-chlorobenzoic acid is a valuable chemical intermediate for synthetic applications in the pharmaceutical, dye, and agrochemical industries. While detailed biological and experimental data are limited, its chemical structure provides a versatile platform for the development of novel compounds. Further research is required to fully elucidate its potential applications and biological significance.

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